

Personal protective equipment for handling Prexasertib dimesylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prexasertib dimesylate*

Cat. No.: *B2400460*

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Essential Safety and Handling Guide for Prexasertib Dimesylate

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PROFESSIONALS

This document provides crucial safety and logistical information for the handling of **Prexasertib dimesylate**. Given the conflicting safety data available, a conservative approach is recommended, treating the compound as a hazardous substance.

Hazard Classification and Safety Recommendations

There is conflicting information regarding the hazard classification of **Prexasertib dimesylate**. A Safety Data Sheet (SDS) for "**Prexasertib dimesylate**" from one supplier states it is not a hazardous substance. However, an SDS from the same supplier for the parent compound, "Prexasertib," classifies it as harmful if swallowed, a skin and eye irritant, and a potential respiratory irritant. As an investigational anti-cancer agent that functions by inducing DNA damage, it is prudent to handle **Prexasertib dimesylate** as a hazardous compound.^{[1][2][3][4]}

Emergency First Aid Procedures:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Seek medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician.

Personal Protective Equipment (PPE)

Consistent with guidelines for handling hazardous drugs, the following personal protective equipment is recommended.[\[5\]](#)[\[6\]](#)

Equipment	Specifications
Eye/Face Protection	Safety glasses with side shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), double-gloving is recommended. Disposable gown or lab coat.
Respiratory Protection	NIOSH-approved respirator is required when handling the powder outside of a containment system.

Operational and Disposal Plans

Handling and Reconstitution Protocol

Prexasertib dimesylate is often supplied as a lyophilized powder and requires reconstitution before use.^[7] The following protocol is a general guideline for laboratory settings.

Materials:

- **Prexasertib dimesylate** (lyophilized powder)
- Sterile diluent (e.g., sterile water or a buffer as specified by the experimental protocol)
- Sterile syringes and needles
- Alcohol wipes
- Appropriate PPE

Procedure:

- **Preparation:** Work within a certified chemical fume hood or biological safety cabinet. Ensure all materials are sterile.
- **Vial Inspection:** Before opening, visually inspect the vial for any cracks or damage.
- **Reconstitution:**
 - Carefully remove the cap from the vial and wipe the rubber stopper with an alcohol wipe.
 - Using a sterile syringe, draw up the required volume of the sterile diluent.
 - Slowly inject the diluent into the vial, directing the stream against the side of the vial to avoid frothing.
 - Gently swirl the vial to dissolve the lyophilized powder. Avoid vigorous shaking.
- **Post-Reconstitution:** The reconstituted solution should be used immediately or stored as recommended by the supplier.

Disposal Plan

All materials that come into contact with **Prexasertib dimesylate** should be treated as hazardous waste.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with institutional and local regulations.
Contaminated Labware (vials, pipette tips, etc.)	Place in a designated, sealed hazardous waste container.
Contaminated PPE (gloves, gowns, etc.)	Dispose of in a designated hazardous waste container immediately after use.
Spills	Absorb with inert material and place in a sealed container for hazardous waste disposal. Decontaminate the area with an appropriate cleaning agent.

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **Prexasertib dimesylate**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Prexasertib - Wikipedia [en.wikipedia.org]
- 4. Prexasertib mesylate hydrate (LY 2606368) | CHK1 (checkpoint kinase 1) inhibitor | CDK inhibitor | CAS# 1234015-57-6 | CAS 1234015-57-6 | Buy Prexasertib mesylate hydrate (LY-2606368) from Supplier InvivoChem [invivochem.com]
- 5. SOP: Hazardous Drugs | PennEHRS [ehrs.upenn.edu]
- 6. uthsc.edu [uthsc.edu]
- 7. How to Prepare a Lyophilized Powder for Injection | Empower [empowerpharmacy.com]
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